

# Diethyl 2-Amino-3,5-pyrroledicarboxylate CAS number and identifiers

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## Compound of Interest

Compound Name: *Diethyl 2-Amino-3,5-pyrroledicarboxylate*

Cat. No.: *B062624*

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## In-Depth Technical Guide: Diethyl 2-Amino-3,5-pyrroledicarboxylate

This technical guide provides a comprehensive overview of **Diethyl 2-Amino-3,5-pyrroledicarboxylate**, tailored for researchers, scientists, and professionals in drug development. The document summarizes key identifiers, explores relevant synthetic methodologies, and presents logical relationships between the compound's identifiers through a structured visualization.

## Core Compound Identifiers

A variety of identifiers are used to characterize **Diethyl 2-Amino-3,5-pyrroledicarboxylate**, ensuring its unambiguous identification in chemical databases and scientific literature. These identifiers are crucial for accurate data retrieval and communication within the scientific community.

Identifier Type	Identifier
CAS Number	187724-98-7[1]
IUPAC Name	Diethyl 5-amino-1H-pyrrole-2,4-dicarboxylate[1]
PubChem CID	21262628[1]
SMILES String	CCOC(=O)c1c(N)[nH]c(c1)C(=O)OCC[1]
Synonyms	Diethyl 2-amino-3,5-pyrroledicarboxylate, Diethyl 5-amino-1H-pyrrole-2,4-dicarboxylate[1]

## Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **Diethyl 2-Amino-3,5-pyrroledicarboxylate** (CAS 187724-98-7) was not available in the reviewed scientific literature. However, a general methodology for the solid-phase synthesis of 3-aminopyrrole-2,5-dicarboxylate analogues has been described and may serve as a conceptual framework for the synthesis of the target compound.

### General Solid-Phase Synthesis Strategy for 3-Aminopyrrole-2,5-dicarboxylate Analogues[2][3]

This strategy employs a solid-phase approach, which can be advantageous for library synthesis and purification. The general steps are outlined below:

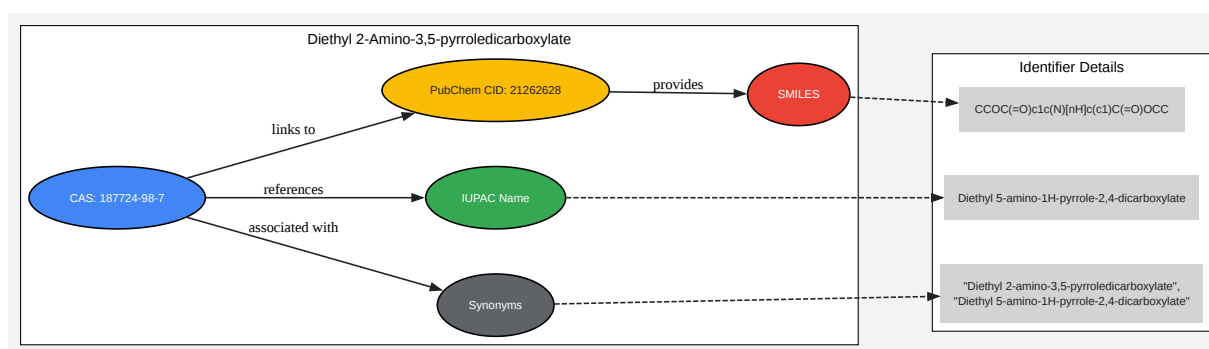
- **Resin Attachment:** The synthesis begins with the attachment of a suitable precursor, such as (2S,4R)-4-hydroxy-N-(PhF)proline cesium salt, to a solid support like Wang bromide resin.
- **Oxidation:** The alcohol group on the resin-bound proline derivative is then oxidized to a ketone, forming a resin-bound 4-oxo-N-(PhF)prolinate. This serves as the pyrrole precursor.
- **Aminopyrrole Formation:** Treatment of the oxo-prolinate resin with various secondary amines leads to the formation of resin-bound 3-aminopyrroles.
- **Diversification (Optional):** Further diversification at other positions of the pyrrole ring can be achieved through various reactions. For instance, acylation at the 2-position with reagents like trichloroacetyl chloride, followed by haloform reactions with primary amines, can introduce additional diversity.

- **Cleavage from Resin:** Finally, the synthesized 3-aminopyrrole-2,5-dicarboxylate is cleaved from the solid support using acidic conditions (e.g., trifluoroacetic acid - TFA) or basic conditions (e.g., sodium methoxide) to yield the final product.

Note: This is a generalized protocol for a class of related compounds and would require specific adaptation and optimization for the synthesis of **Diethyl 2-Amino-3,5-pyrroledicarboxylate**.

## Logical Relationships of Identifiers

The various identifiers for **Diethyl 2-Amino-3,5-pyrroledicarboxylate** are interconnected, each providing a different layer of chemical information. The following diagram illustrates these relationships.



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Caption: Relationship between identifiers for **Diethyl 2-Amino-3,5-pyrroledicarboxylate**.

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## References

- 1. Pyrrole synthesis [organic-chemistry.org]
- 2. pubs.acs.org [pubs.acs.org]
- 3. Solid-phase synthesis of 3-aminopyrrole-2,5-dicarboxylate analogues - PubMed [pubmed.ncbi.nlm.nih.gov]
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